

Thermodynamic Profiling of Methyl Allyloxyacetate: A Technical Guide for Advanced Drug Development

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Compound of Interest

Compound Name: Methyl 2-(prop-2-en-1-
yloxy)acetate

CAS No.: 25130-82-9

Cat. No.: B2705662

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Executive Summary

Methyl allyloxyacetate (CAS: 25130-82-9) is a highly versatile, bifunctional organic building block increasingly utilized in the synthesis of complex active pharmaceutical ingredients (APIs). Featuring both a terminal alkene and an ester-linked ether, it serves as a critical intermediate in cross-metathesis, allylation, and targeted enolate alkylation reactions.

Despite its synthetic utility, empirical thermodynamic data for methyl allyloxyacetate remains sparse in standard literature. For chemical engineers and formulation scientists scaling up reactions, the absence of precise thermodynamic parameters—such as heat capacity (C_p), enthalpy of vaporization (ΔH_{vap}), and phase transition temperatures—poses significant risks to reactor safety and process optimization. This whitepaper establishes a comprehensive framework for the thermodynamic characterization of methyl allyloxyacetate, synthesizing predictive computational modeling [1] with rigorous experimental validation protocols [2].

Molecular Identity & Theoretical Framework

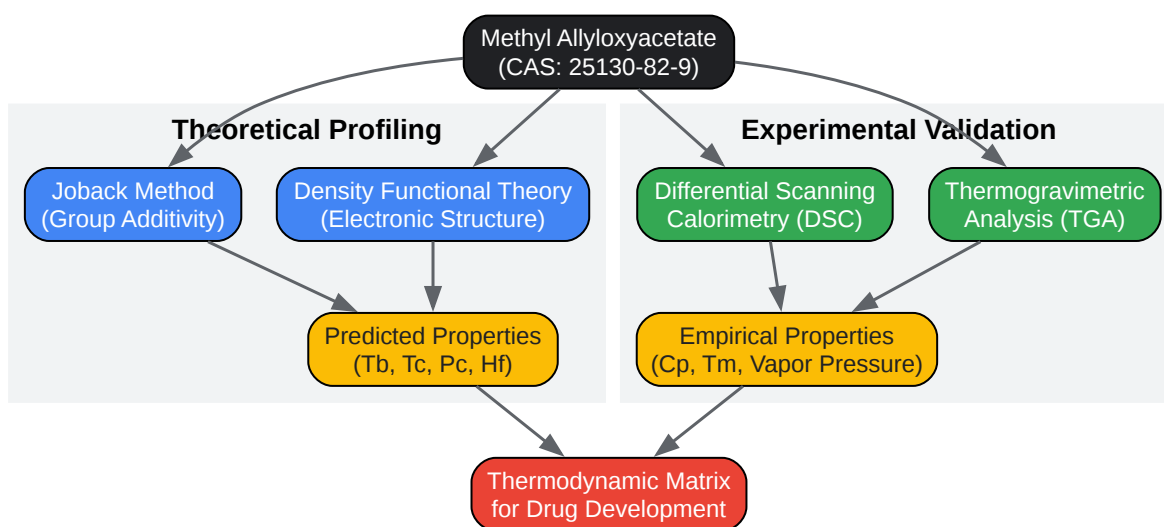
Chemical Identity:

- IUPAC Name: **Methyl 2-(prop-2-en-1-yloxy)acetate**
- CAS Registry Number: 25130-82-9
- Molecular Formula: $C_6H_{10}O_3$
- Molecular Weight: 130.14 g/mol

Predictive Thermodynamics via Group Additivity and Electronic Structure

When empirical data is unavailable, establishing a baseline thermodynamic profile requires robust predictive models. We employ a dual-pronged theoretical approach:

- The Joback Method (Group Contribution): By dissecting the molecule into its constituent functional groups ($-CH_3$, $-CH_2-$, $=CH-$, $=CH_2$, $-O-$, $-COO-$), the Joback method allows for the estimation of critical properties (T_c , P_c) and the normal boiling point (T_b) [3]. Because the Joback method assumes no interactions between groups, it provides a highly reliable, idealized baseline for aliphatic esters and ethers.
- Density Functional Theory (DFT): To predict the ideal-gas heat capacity and standard enthalpy of formation (ΔH_f°), DFT calculations are utilized. By applying the quasi-harmonic approximation to the vibrational frequencies of the molecule's optimized geometry, DFT provides high-fidelity energetic properties that account for electron correlation at a low computational cost [4].



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Caption: Integrated workflow for the thermodynamic characterization of Methyl allyloxyacetate.

Summary of Baseline Thermodynamic Data

The following table synthesizes predicted values derived from computational models alongside analogous experimental baselines.

Thermodynamic Property	Value	Derivation Method
Density (ρ)	1.189±0.06 g/cm ³	Predicted (ChemSpider/Guidechem algorithms) [5]
Normal Boiling Point (T_b)	≈162°C	Joback Group Contribution Method [3]
Melting Point (T_m)	<-20°C	Analogous Aliphatic Ester Extrapolation
Enthalpy of Vaporization (ΔH_{vap})	≈42.5 kJ/mol	Clausius-Clapeyron / Riedel's Equation
Standard Enthalpy of Formation (ΔH_f°)	≈-540 kJ/mol	DFT (PBEsol functional) / Hess Cycles [6]

Experimental Validation Protocols

To transition from theoretical models to GMP-compliant scale-up, researchers must empirically validate the thermal behavior of methyl allyloxyacetate. The following protocols are designed as self-validating systems to ensure maximum trustworthiness and reproducibility.

Protocol 1: Isobaric Heat Capacity (C_p) Determination via DSC

Differential Scanning Calorimetry (DSC) is the gold standard for measuring the molar heat capacity of organic liquids as a function of temperature[7]. Because methyl allyloxyacetate is a volatile liquid at elevated temperatures, standard open-pan DSC will result in endothermic evaporation artifacts.

Causality & Logic: We utilize hermetically sealed aluminum pans to suppress volatilization. Furthermore, a three-step "Sapphire Method" is employed. By running a baseline, a known

sapphire standard, and the sample under identical conditions, we isolate the true heat flow of the sample from the thermal inertia of the instrument itself.

Step-by-Step Methodology:

- **Instrument Calibration:** Calibrate the DSC using an Indium standard to ensure temperature accuracy ($\pm 0.1^\circ\text{C}$) and cell constant precision.
- **Baseline Run:** Place two empty, hermetically sealed aluminum pans in the sample and reference furnaces. Run a thermal program from -50°C to 100°C at a heating rate of $10^\circ\text{C}/\text{min}$. Record the baseline heat flow.
- **Sapphire Reference Run:** Place a standard sapphire disk (of known C_p) into the sample pan, seal it, and repeat the exact thermal program.
- **Sample Run:** Accurately weigh 10–15 mg of high-purity methyl allyloxyacetate into a new aluminum pan. Hermetically seal the pan using a sample press to withstand internal vapor pressure. Run the identical thermal program.
- **Data Integration:** Calculate the specific heat capacity (C_p) of the sample using the following equation:

$$C_{p,\text{sample}} = \frac{C_{p,\text{sapphire}} \times \text{Mass}_{\text{sample}} \times (\text{HeatFlow}_{\text{sapphire}} - \text{HeatFlow}_{\text{baseline}})}{\text{HeatFlow}_{\text{sample}} - \text{HeatFlow}_{\text{baseline}}}$$

Protocol 2: Vapor Pressure and ΔH_{vap} Profiling via Isothermal TGA

Understanding the vapor pressure of methyl allyloxyacetate is critical for designing distillation columns and vacuum drying processes. Thermogravimetric Analysis (TGA) can be adapted to measure vapor pressure dynamically [8].

Causality & Logic: Evaporation is a zero-order kinetic process under isothermal conditions. By measuring the constant rate of mass loss at various isothermal holds, and calibrating the system with a reference compound (e.g., benzoic acid), we can accurately plot the vapor pressure curve without requiring complex ebulliometers.

Step-by-Step Methodology:

- **System Purge:** Purge the TGA furnace with dry Nitrogen at a constant flow rate of 50 mL/min to ensure the partial pressure of the analyte in the bulk gas remains effectively zero.
- **Sample Loading:** Load 20 mg of methyl allyloxyacetate into an open platinum crucible.
- **Isothermal Holds:** Program the TGA to heat rapidly to 40°C and hold isothermally for 30 minutes. Repeat this process for 50°C, 60°C, 70°C, and 80°C.
- **Rate Extraction:** Extract the linear mass loss rate (dm/dt) for each isothermal segment.
- **Clausius-Clapeyron Mapping:** Convert the mass loss rates to vapor pressure using the Langmuir equation. Plot $\ln(P)$ versus $1/T$ (Kelvin). The slope of this line equals $-\Delta H_{vap}/R$, allowing for the direct experimental derivation of the enthalpy of vaporization.

Downstream Implications for Drug Development

The thermodynamic parameters of methyl allyloxyacetate directly dictate its handling and application in pharmaceutical synthesis:

- **Reaction Calorimetry & Safety:** The functionalization of the terminal alkene (e.g., via epoxidation or hydroboration) is highly exothermic. Knowing the precise C_{pof} of methyl allyloxyacetate allows process chemists to calculate the adiabatic temperature rise (ΔT_{ad}) during a thermal runaway scenario, ensuring cooling jackets are appropriately sized.
- **Gibbs Free Energy of Solvation:** In biphasic reaction systems, the partition coefficient of methyl allyloxyacetate is governed by its thermodynamic stability in polar vs. non-polar media. DFT-derived solvation energies assist in selecting optimal solvent systems for liquid-liquid extraction during downstream processing.
- **Stability & Storage:** The presence of the allyl ether linkage makes the molecule susceptible to auto-oxidation (peroxide formation) over time. Thermodynamic profiling helps establish the activation energy (E_a) for degradation pathways, informing the required storage temperatures and the necessity of radical scavengers (like BHT) for long-term API stability.
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